

Octapinol CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octapinol

Cat. No.: B1200263

[Get Quote](#)

An In-Depth Technical Guide to Octapinol

For Researchers, Scientists, and Drug Development Professionals

Abstract

Octapinol, also known by its systematic name 4-(2-Propylpentyl)-1-piperidineethanol, is a chemical compound with the CAS number 71138-71-1.^[1] While its chemical structure and basic properties are defined, publicly available information regarding its specific biological activity, mechanism of action, and associated signaling pathways is notably scarce. This guide synthesizes the available physicochemical data for **Octapinol** and outlines the current knowledge gaps to inform future research and development efforts.

Chemical and Physical Properties

Octapinol is a piperidine derivative with a molecular formula of C₁₅H₃₁NO.^[1] Its molecular weight is 241.41 g/mol.^{[1][2]} The compound is characterized by a piperidine ring substituted at the nitrogen with a 2-hydroxyethyl group and at the 4-position with a 2-propylpentyl group.

Table 1: Physicochemical Data for **Octapinol**

Property	Value	Reference(s)
CAS Number	71138-71-1	[1]
Molecular Formula	C15H31NO	[1]
Molecular Weight	241.41 g/mol	[1]
Synonyms	4-(2-Propylpentyl)-1-piperidineethanol	

Biological Activity and Mechanism of Action

As of the latest available information, there is a significant lack of published research detailing the specific biological activities, pharmacological properties, or the mechanism of action of **Octapinol**. Searches of scientific literature and patent databases did not yield specific data on its interactions with biological targets, its effects in cellular or animal models, or any potential therapeutic applications.

Signaling Pathways

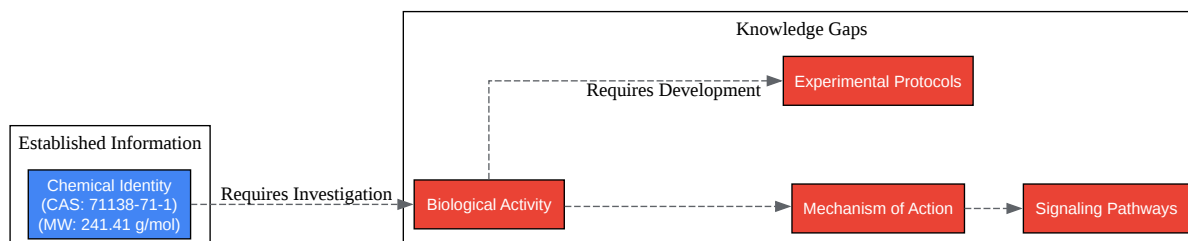
Due to the absence of studies on its mechanism of action, there is no information available regarding any signaling pathways that may be modulated by **Octapinol**.

Experimental Protocols

Detailed experimental protocols involving **Octapinol** are not available in the public domain. Research on the synthesis of piperidine derivatives is extensive; however, specific protocols detailing the biological assessment of **Octapinol** are absent.

Logical Relationship of Available Information

The current understanding of **Octapinol** is limited to its chemical identity. The logical flow from its chemical structure to its potential biological function remains to be established through future research.



[Click to download full resolution via product page](#)

Caption: Logical diagram illustrating the current knowledge status of **Octapinol**.

Conclusion and Future Directions

Octapinol is a well-defined chemical entity for which foundational biological and pharmacological data are currently lacking. This presents an opportunity for significant discovery. Future research should focus on:

- **Screening for Biological Activity:** Initial in vitro screening against a broad range of biological targets to identify potential areas of activity.
- **Mechanism of Action Studies:** Following the identification of any biological activity, in-depth studies to elucidate the molecular mechanism of action.
- **Toxicological Evaluation:** Assessment of the compound's safety profile.

The development of a comprehensive understanding of **Octapinol**'s properties will be contingent on the execution of these fundamental research endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- To cite this document: BenchChem. [Octapinol CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200263#octapinol-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com